

A Comprehensive Technical Overview of 2-Amino-5-fluorobenzoic Acid

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Compound of Interest

Compound Name: 2-Amino-5-fluorobenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

2-Amino-5-fluorobenzoic acid, also known as 5-fluoroanthranilic acid, is a fluorinated derivative of anthranilic acid. This compound serves as a valuable building block in organic synthesis and has applications in biochemical research, particularly as a counter-selection agent in yeast genetics. This document provides a detailed summary of its core physicochemical properties and outlines a common experimental protocol for its synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **2-Amino-5-fluorobenzoic acid** are summarized below. These properties are crucial for its application in experimental design and chemical synthesis.

Property	Value	Citations
Molecular Formula	C ₇ H ₆ FN ₂ O ₂	[1][2][3]
Molecular Weight	155.13 g/mol	[1][2][4]
IUPAC Name	2-amino-5-fluorobenzoic acid	[1]
CAS Number	446-08-2	[3][4][5]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	181-183 °C	[4][5]
Synonyms	5-Fluoroanthranilic acid, 5-FAA, NSC 513308	[2][3]

Experimental Protocol: Synthesis of 2-Amino-5-fluorobenzoic Acid

A standard laboratory procedure for the synthesis of **2-Amino-5-fluorobenzoic acid** involves the catalytic hydrogenation of 2-nitro-5-fluorobenzoic acid. The following protocol is based on established methods.[5]

Materials:

- 2-nitro-5-fluorobenzoic acid
- Ethanol
- 10% Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H₂)
- Diatomaceous earth (Celite)

Procedure:

- Dissolution: Dissolve 2-nitro-5-fluorobenzoic acid in ethanol in a suitable reaction vessel.

- **Catalyst Addition:** Carefully add the 10% Pd/C catalyst to the solution.
- **Hydrogenation:** Stir the reaction mixture vigorously at room temperature under a hydrogen atmosphere for approximately 4 hours.
- **Catalyst Removal:** Upon completion of the reaction, remove the Pd/C catalyst by filtration through a pad of diatomaceous earth.
- **Product Isolation:** Concentrate the filtrate under reduced pressure to yield the final product, **2-Amino-5-fluorobenzoic acid**.

The following diagram illustrates the workflow for this synthesis.



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Synthesis of **2-Amino-5-fluorobenzoic acid**.

Applications in Research

2-Amino-5-fluorobenzoic acid is noted for its role as a toxic antimetabolite in the tryptophan pathway of yeast.[3] This property allows it to be used as a counter-selection agent for the TRP1 gene, a common genetic marker in *Saccharomyces cerevisiae*. Its utility in such genetic manipulation procedures makes it a significant compound in molecular biology and genetics research.[3]

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